

Biological significance of methyl heptadecyl ketone

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Compound of Interest

Compound Name: 2-Nonadecanone

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An In-depth Technical Guide to the Biological Significance of Methyl Heptadecyl Ketone (**2-Nonadecanone**)

Executive Summary: Methyl heptadecyl ketone, scientifically known as **2-nonadecanone**, is a long-chain aliphatic methyl ketone found across diverse biological systems, including plants, insects, and microorganisms.^{[1][2]} Its biological significance is multifaceted, primarily recognized for its crucial role in plant defense against herbivores.^{[3][4]} Beyond its protective functions in plants, **2-nonadecanone** and related methyl ketones serve as semiochemicals in insect communication, have been identified as potential disease biomarkers, and are being explored for their pharmacological properties and applications in biofuel production.^{[1][5][6]} This technical guide provides a comprehensive overview of the biosynthesis, biological activities, and analytical methodologies related to **2-nonadecanone**, aimed at researchers, scientists, and professionals in drug development and biotechnology.

Introduction

Chemical Identity and Properties

2-Nonadecanone ($C_{19}H_{38}O$) is a saturated methyl ketone with a molecular weight of 282.50 g/mol.^{[7][8]} It consists of a 19-carbon chain with a carbonyl group at the second carbon position.^[9] It is also commonly referred to as methyl heptadecyl ketone.^{[8][10]} Due to its long hydrocarbon tail, it is a hydrophobic compound with limited solubility in water.^{[6][11]}

Natural Occurrence

Methyl heptadecyl ketone is not a laboratory artifact but a naturally occurring compound. It has been identified in a variety of organisms:

- Plants: It is famously produced by the wild tomato species *Solanum habrochaites* as a key component of its defense mechanism.[\[3\]](#)[\[5\]](#)[\[12\]](#) Other plants, such as those in the *Ruta* genus (rue), are also known producers of methyl ketones.[\[2\]](#)
- Insects and Microorganisms: Aliphatic methyl ketones are commonly found in insects, where they can act as pheromones, and are also produced by various microorganisms.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Foods: As products of lipid oxidation, methyl ketones are found in dairy products and contribute to the flavor profile of cheeses.[\[12\]](#)[\[13\]](#)

Core Biological Functions and Significance

Plant Defense and Insecticidal Activity

The most well-documented biological role of **2-nonadecanone** and related methyl ketones is in plant defense. Wild tomato plants produce and store these compounds in glandular trichomes on their leaves, creating a potent chemical shield against insect herbivores.[\[3\]](#)[\[5\]](#)

The mechanism of action is primarily as a repellent and insecticide with fumigant properties.[\[4\]](#)[\[14\]](#) Studies on various insects, including the red imported fire ant (*Solenopsis invicta*), have demonstrated the lethal efficacy of methyl ketones.[\[4\]](#)[\[15\]](#) This natural insecticidal property has led to the registration of a related compound, 2-undecanone, as a commercial biopesticide, highlighting the potential of this chemical class in agriculture as an alternative to synthetic pesticides.[\[4\]](#)[\[14\]](#)

Semiochemical Activity

In the broader context of chemical ecology, methyl ketones function as semiochemicals, mediating interactions between organisms.[\[1\]](#) They are involved in insect communication, where they can act as pheromones.[\[5\]](#)[\[12\]](#) While the specific pheromonal activity of **2-nonadecanone** is less characterized than shorter-chain ketones, the class of compounds is integral to signaling in various insect species.[\[16\]](#)

Potential as a Disease Biomarker

Recent research in volatilomics has identified 2-heptadecanone as a potential volatile organic compound (VOC) biomarker associated with gastric cancer cell metabolism.[\[1\]](#) Its presence in the volatilomic footprint of cancer cells suggests it could be a non-invasive indicator for diagnostic applications, although further research is required to validate this role.[\[1\]](#)

Investigated Pharmacological Activities

Preliminary studies have explored the potential of **2-nona-decanone** as an anti-inflammatory and antidepressant agent.[\[9\]](#) The proposed anti-inflammatory mechanism involves the inhibition of pro-inflammatory cytokine production.[\[9\]](#) The antidepressant effects are hypothesized to be related to the modulation of neurotransmitter levels.[\[9\]](#) These areas remain under active investigation to determine the precise molecular targets and pathways.

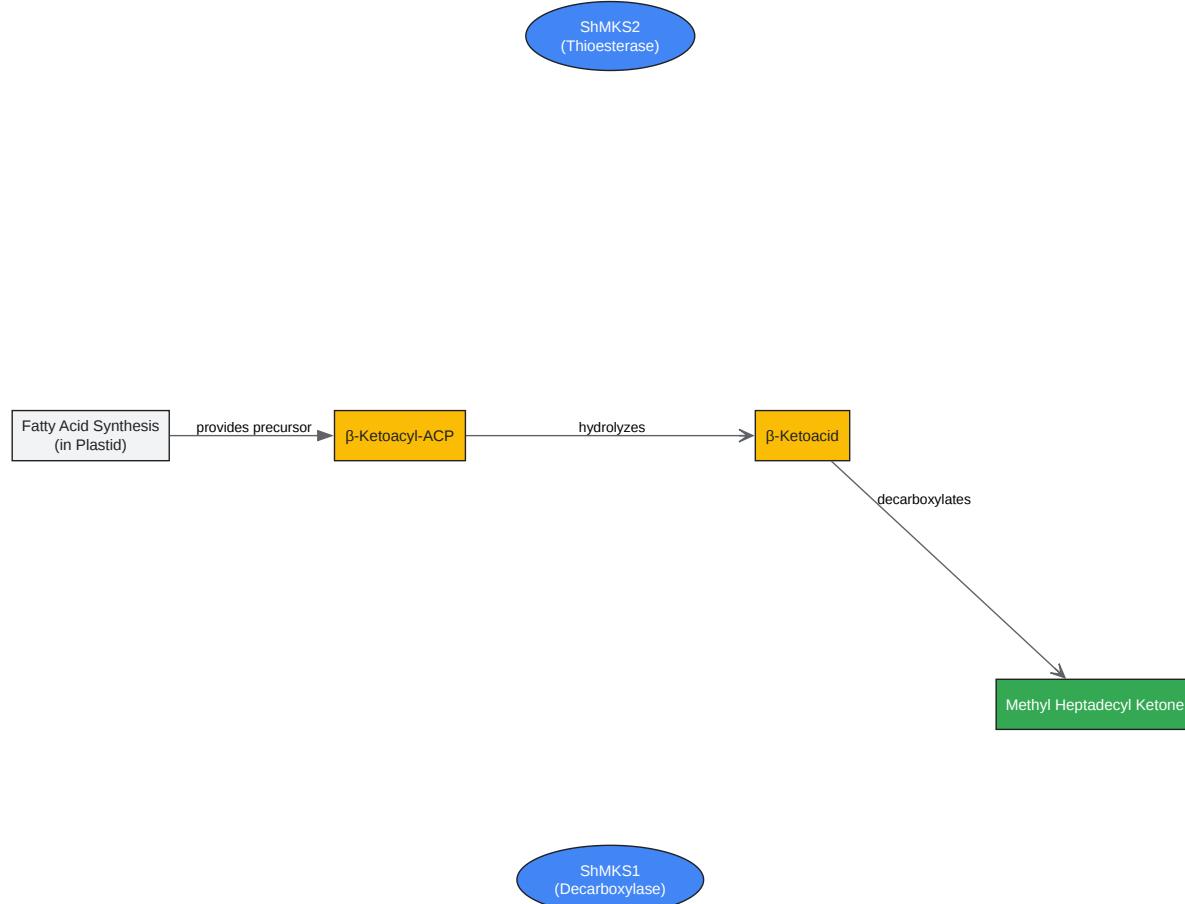
Biosynthetic Pathways

Methyl heptadecyl ketone is synthesized via distinct pathways in plants and microorganisms, typically originating from fatty acid metabolism.

Plant Biosynthesis: The MKS Pathway

In the wild tomato *Solanum habrochaites*, methyl ketone biosynthesis is a well-defined two-step enzymatic pathway that diverts intermediates from fatty acid synthesis in the plastids.[\[3\]](#)

- Hydrolysis: The enzyme Methylketone Synthase 2 (MKS2), a specialized thioesterase, hydrolyzes β -ketoacyl-acyl carrier proteins (β -ketoacyl-ACPs) to release free β -ketoacids.[\[3\]](#) [\[12\]](#)
- Decarboxylation: The enzyme Methylketone Synthase 1 (MKS1), a decarboxylase, acts on the free β -ketoacid, removing the carboxyl group to yield the final methyl ketone, which is one carbon shorter than its precursor.[\[3\]](#)[\[12\]](#)



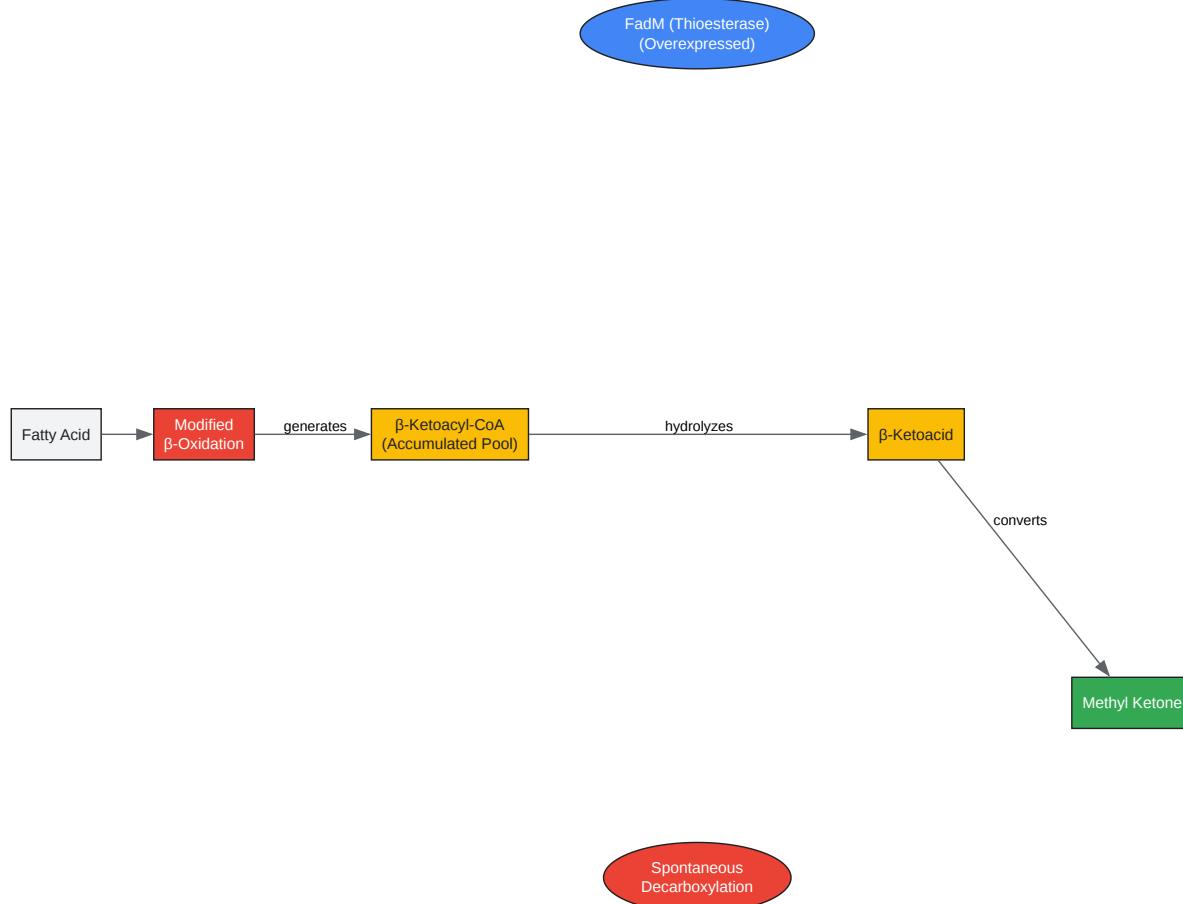
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Core methyl ketone biosynthetic pathway in *Solanum habrochaites*.

Engineered Microbial Biosynthesis

Escherichia coli has been metabolically engineered to produce methyl ketones by modifying its fatty acid β -oxidation pathway.^[5] This strategy involves increasing the intracellular pool of β -ketoacyl-CoA intermediates.

- Pathway Engineering: Key genetic modifications include the overexpression of an acyl-CoA oxidase and the native thioesterase FadM, coupled with the deletion of genes like fadA to prevent the complete degradation of the fatty acid chain.^[5]
- Thioesterase Activity: The overexpressed FadM thioesterase hydrolyzes the accumulated β -ketoacyl-CoA to a free β -ketoacid.^[5]
- Decarboxylation: The resulting β -ketoacid is unstable and often undergoes spontaneous decarboxylation to form the final methyl ketone product.^[5]

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Engineered microbial pathway for methyl ketone synthesis.

Quantitative Data Summary

Quantitative analysis is crucial for evaluating the biological activity and production efficiency of methyl ketones. The following tables summarize key data from relevant studies.

Table 1: Fumigant Activity of Aliphatic Methyl Ketones against Red Imported Fire Ant (*Solenopsis invicta*) This table presents the median lethal concentration (LC₅₀) values, indicating the concentration of the compound in air required to kill 50% of the test population. Data demonstrates that insecticidal potency varies with carbon chain length.

Compound	Carbon Length	LC ₅₀ (µg/cm ³)
2-Heptanone	C7	4.27
2-Octanone	C8	5.11
2-Nonanone	C9	5.26
2-Undecanone	C11	8.21

Data sourced from studies on fumigant activity.[\[4\]](#)[\[15\]](#)

Table 2: Microbial Production of Methyl Ketones in Engineered *E. coli* This table shows the significant increase in methyl ketone production achieved through metabolic engineering and optimization of culture conditions.

E. coli Strain / Condition	Key Genetic Modifications	Total Methyl Ketone Titer (mg/L)
Initial Strain	Overexpression of shmks1 & shmks2	~6
Engineered Strain	Deletion of fermentation pathways (adhE, IdhA, etc.)	~12
Optimized Engineered Strain	Further optimization of oxygen availability	~500

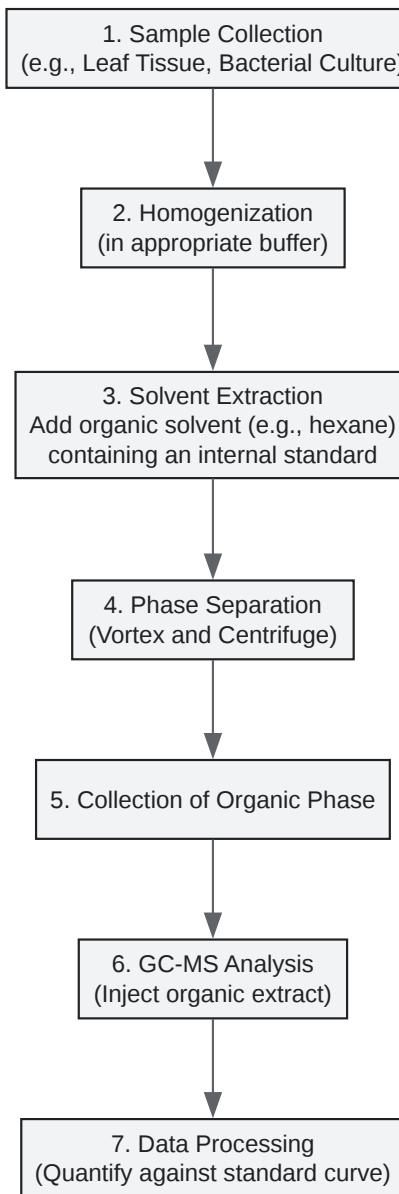
Data sourced from metabolic engineering studies.[\[17\]](#)

Key Experimental Protocols

Accurate analysis and quantification are essential for studying methyl heptadecyl ketone. The following are summarized protocols for key experimental procedures.

Protocol: Quantification of Methyl Ketones from Biological Samples via GC-MS

This protocol outlines a general workflow for the extraction and analysis of methyl ketones from plant or microbial samples.



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